

An In-depth Technical Guide to the Physicochemical Properties of 2,2'-Oxydipropanol

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 2,2'-Oxydipropanol

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2,2'-Oxydipropanol, a primary isomer of dipropylene glycol, is a colorless, viscous, and hygroscopic liquid.[1] Its unique combination of low toxicity, high boiling point, and excellent solvency has established it as a critical component in a multitude of applications, ranging from industrial processes to pharmaceutical formulations.[2][3] In the realm of drug development, its utility as a solvent, stabilizer, and viscosity modifier for both oral and topical preparations is of particular interest.[3] This guide provides a comprehensive overview of the core physicochemical properties of **2,2'-Oxydipropanol**, complete with detailed experimental protocols and visual workflows to support researchers and professionals in its effective application.

Core Physicochemical Properties

The fundamental physical and chemical characteristics of **2,2'-Oxydipropanol** are summarized in the tables below. These properties are crucial for predicting its behavior in various systems and for the design of experimental and manufacturing processes.

Table 1: General and Physical Properties of 2,2'-Oxydipropanol

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₁₄ O ₃	[1][4]
Molecular Weight	134.17 g/mol	[1][4]
Appearance	Colorless, viscous liquid	[1][2]
Odor	Nearly odorless	[2]
Density	1.023 g/mL at 25 °C	[5]
Boiling Point	230.5 °C	[2]
Melting Point	-32 °C	[5]
Flash Point	137 °C (open cup)	[2]
Refractive Index	1.441 at 20 °C	[5]
Vapor Pressure	<0.01 mm Hg at 20 °C	[5]

Table 2: Solubility and Viscosity of 2,2'-Oxydipropanol

Property	Value	Reference(s)
Solubility in Water	Miscible	[2][5]
Solubility in Organic Solvents	Miscible with alcohols, esters, and various organic solvents.	[2]
Kinematic Viscosity	Varies with temperature and purity.	
Dynamic Viscosity	See experimental protocols.	

Experimental Protocols

Detailed methodologies for determining the key physicochemical properties of **2,2'-Oxydipropanol** are provided below. These protocols are intended to guide researchers in the accurate and reproducible measurement of these parameters.

Determination of Density by Pycnometer

Objective: To accurately determine the density of **2,2'-Oxydipropanol** using a pycnometer.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary hole)
- Analytical balance (accurate to ± 0.0001 g)
- Constant temperature water bath
- Thermometer
- Distilled water
- **2,2'-Oxydipropanol** sample

Procedure:

- **Cleaning and Calibration:** Thoroughly clean and dry the pycnometer. Determine and record its empty mass (m_0) using the analytical balance. Fill the pycnometer with distilled water and place it in the constant temperature water bath until it reaches thermal equilibrium (e.g., 25 °C). Ensure the water level is at the mark on the capillary. Dry the exterior of the pycnometer and weigh it (m_1).
- **Sample Measurement:** Empty and dry the pycnometer. Fill it with the **2,2'-Oxydipropanol** sample and allow it to equilibrate in the constant temperature water bath to the same temperature as the water. Adjust the volume to the mark, dry the exterior, and weigh the pycnometer with the sample (m_2).
- **Calculation:**
 - Mass of water (m_{water}) = $m_1 - m_0$
 - Volume of pycnometer (V) = $m_{\text{water}} / \rho_{\text{water}}$ (where ρ_{water} is the known density of water at the measurement temperature).
 - Mass of sample (m_{sample}) = $m_2 - m_0$

- Density of **2,2'-Oxydipropanol** (ρ_{sample}) = m_{sample} / V

Determination of Kinematic Viscosity by Capillary Viscometer (ASTM D445)

Objective: To measure the kinematic viscosity of **2,2'-Oxydipropanol** using a calibrated glass capillary viscometer.

Apparatus:

- Calibrated glass capillary viscometer (e.g., Ubbelohde type)
- Constant temperature bath with precise temperature control (± 0.02 °C)
- Stopwatch
- Pipettes
- **2,2'-Oxydipropanol** sample

Procedure:

- Sample Preparation: Filter the **2,2'-Oxydipropanol** sample to remove any particulate matter.
- Viscometer Charging: Charge the viscometer with the sample by inverting it and immersing the wider tube into the sample. Draw the liquid up to the filling line, ensuring no air bubbles are trapped.
- Thermal Equilibration: Place the charged viscometer vertically in the constant temperature bath. Allow at least 30 minutes for the sample to reach the test temperature.
- Flow Measurement: By suction, draw the liquid up through the capillary tube to a point above the upper timing mark. Release the suction and allow the liquid to flow freely down the capillary. Start the stopwatch as the meniscus of the liquid passes the upper timing mark and stop it as it passes the lower timing mark.
- Repeatability: Perform the measurement at least twice and ensure the flow times are within the acceptable repeatability limits specified in the standard.

- Calculation:
 - Kinematic Viscosity (ν) = $C \cdot t$
 - Where:
 - C is the calibration constant of the viscometer (in mm^2/s^2).
 - t is the average flow time (in s).

Determination of Boiling Point

Objective: To determine the boiling point of **2,2'-Oxydipropanol**.

Apparatus:

- Distillation flask
- Condenser
- Thermometer
- Heating mantle
- Boiling chips
- **2,2'-Oxydipropanol** sample

Procedure:

- Apparatus Setup: Assemble a simple distillation apparatus. Place a small volume of **2,2'-Oxydipropanol** and a few boiling chips in the distillation flask.
- Heating: Gently heat the flask using the heating mantle.
- Observation: Observe the temperature as the liquid begins to boil and a steady stream of condensate is collected. The boiling point is the temperature at which the vapor and liquid are in equilibrium, indicated by a stable temperature reading on the thermometer.

Determination of Flash Point (Open Cup Method)

Objective: To determine the flash point of **2,2'-Oxydipropanol**.

Apparatus:

- Cleveland Open Cup (COC) apparatus
- Thermometer
- Heat source
- Test flame applicator
- **2,2'-Oxydipropanol** sample

Procedure:

- Sample Preparation: Fill the test cup with the **2,2'-Oxydipropanol** sample to the filling mark.
- Heating: Heat the sample at a slow, constant rate.
- Test Flame Application: At specified temperature intervals, pass the test flame across the center of the cup.
- Observation: The flash point is the lowest temperature at which the application of the test flame causes the vapors above the liquid surface to ignite momentarily.

Determination of Miscibility

Objective: To determine the miscibility of **2,2'-Oxydipropanol** with various solvents.

Apparatus:

- Test tubes with stoppers
- Graduated cylinders or pipettes
- Vortex mixer (optional)

- **2,2'-Oxydipropanol** sample
- Solvents for testing (e.g., water, ethanol, acetone, hexane)

Procedure:

- Preparation: In a clean, dry test tube, add a known volume of **2,2'-Oxydipropanol** (e.g., 5 mL).
- Solvent Addition: Add an equal volume of the test solvent to the test tube.
- Mixing: Stopper the test tube and shake it vigorously for 30 seconds. A vortex mixer can be used for thorough mixing.
- Observation: Allow the mixture to stand for at least 5 minutes and observe.
 - Miscible: If the mixture remains a single, clear phase with no separation, the liquids are miscible.
 - Immiscible: If two distinct layers form, the liquids are immiscible.
 - Partially Miscible: If the mixture appears cloudy or forms an emulsion that does not separate completely, the liquids are partially miscible.
- Varying Proportions: Repeat the procedure with different volume ratios of **2,2'-Oxydipropanol** to the solvent (e.g., 1:9, 9:1) to further characterize the miscibility.

Visualizing Key Processes

To further aid in the understanding of **2,2'-Oxydipropanol**'s application and synthesis, the following diagrams, generated using Graphviz, illustrate critical workflows.

Synthesis and Purification of 2,2'-Oxydipropanol

The industrial production of dipropylene glycol, including the **2,2'-Oxydipropanol** isomer, is typically a byproduct of propylene glycol synthesis from the hydration of propylene oxide. The subsequent purification is crucial to isolate the desired isomers.

Caption: Workflow for the synthesis and purification of **2,2'-Oxydipropanol**.

Use of 2,2'-Oxydipropanol as a Cosolvent in an Oral Pharmaceutical Solution

2,2'-Oxydipropanol is frequently used in oral pharmaceutical formulations to enhance the solubility of poorly water-soluble active pharmaceutical ingredients (APIs).

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of 2,2'-Oxydipropanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b032387#physicochemical-properties-of-2-2-oxydipropanol]

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